

Selenium tetrafluoride CAS number and chemical identifiers

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Compound of Interest

Compound Name: **Selenium tetrafluoride**

Cat. No.: **B082031**

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Selenium Tetrafluoride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **selenium tetrafluoride** (SeF_4), a versatile and potent fluorinating agent. This document details its chemical identifiers, experimental protocols for its synthesis and application, and critical safety information for its handling and disposal.

Core Chemical Identifiers

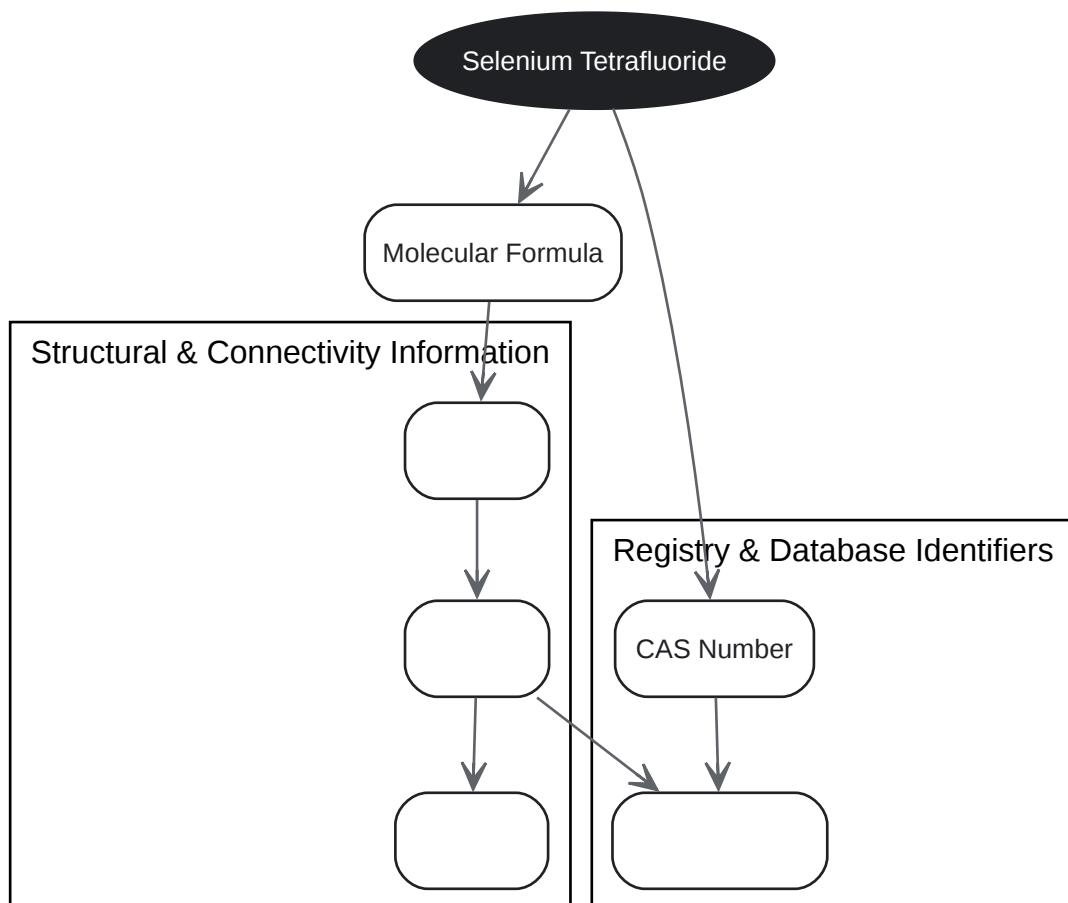
Selenium tetrafluoride is a colorless liquid at room temperature that readily reacts with water. [1][2] It is a valuable reagent in organic synthesis, particularly for the fluorination of alcohols, carboxylic acids, and carbonyl compounds.[1][2]

Below is a summary of the key chemical identifiers for **selenium tetrafluoride**:

| Identifier | Value | Reference |
|-------------------|-----------------------------|---------------------|
| CAS Number | 13465-66-2 | [3] |
| PubChem CID | 123311 | [3] |
| InChI | InChI=1S/F4Se/c1-5(2,3)4 | [3] |
| InChIKey | PMOBWAXBGUSOPS-UHFFFAOYSA-N | [3] |
| SMILES | F--INVALID-LINK--(F)F | [3] |
| Molecular Formula | F ₄ Se | [3] |
| Molecular Weight | 154.96 g/mol | [3] |

Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical relationship between the fundamental chemical identifiers of **selenium tetrafluoride**.



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References

- 1. Selenium tetrafluoride - Wikipedia [en.wikipedia.org]
- 2. Selenium tetrafluoride - Wikiwand [wikiwand.com]
- 3. Selenium tetrafluoride | F4Se | CID 123311 - PubChem [pubchem.ncbi.nlm.nih.gov]
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